

An In-depth Technical Guide to Acid Yellow 61 (CAS 12217-38-8)

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Compound of Interest

Compound Name: Acid yellow 61

Cat. No.: B13833351

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Abstract

Acid Yellow 61, identified by CAS number 12217-38-8 and C.I. No. 18968, is a monoazo acid dye.[1][2] This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis, applications, and toxicological and ecotoxicological profile. The document includes detailed tables summarizing quantitative data, experimental protocols for its synthesis and analysis, and visualizations of its manufacturing process and potential metabolic pathways. While extensively used in the textile, leather, and paper industries for its vibrant yellow hue, a thorough understanding of its biological interactions and environmental fate is crucial for its safe handling and application.[1][3]

Chemical and Physical Properties

Acid Yellow 61 is a yellow powder with good solubility in water.[1] Its chemical structure and key properties are summarized in the tables below.

Identifier	Value
CAS Number	12217-38-8[1]
C.I. Number	18968[1]
Molecular Formula	C24H20Cl2N5NaO6S2[1]
Molecular Weight	632.47 g/mol [1]
IUPAC Name	sodium;2,5-dichloro-4-[3-methyl-5-oxo-4-[[2-(N-ethyl-N-phenylsulfamoyl)phenyl]diazenyl]-4H-pyrazol-1-yl]benzenesulfonate

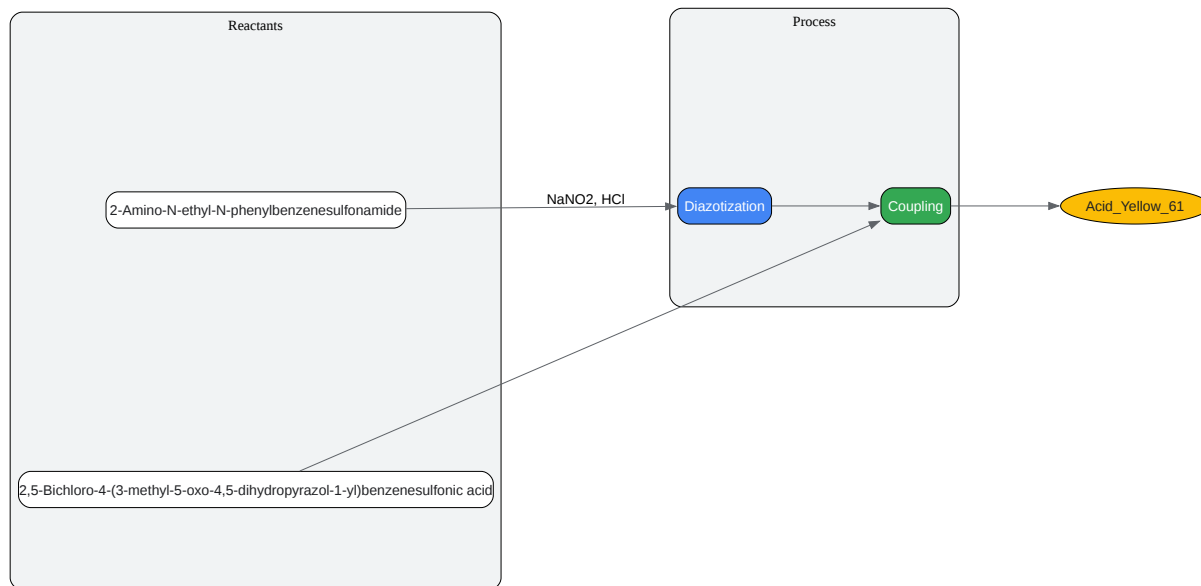
Property	Value	Conditions
Physical State	Yellow Powder[1]	Ambient
Solubility in Water	35 g/L[1]	90 °C
LogP	6.64990[4]	
Polar Surface Area (PSA)	168.73 Å²[4]	

Synthesis and Manufacturing

The synthesis of **Acid Yellow 61** involves a diazotization and coupling reaction.[1]

Synthesis Pathway

The manufacturing process involves the diazotization of 2-Amino-N-ethyl-N-phenylbenzenesulfonamide, which is then coupled with 2,5-Bichloro-4-(3-methyl-5-oxo-4,5-dihydropyrazol-1-yl)benzenesulfonic acid.[1]



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Figure 1: Synthesis pathway of **Acid Yellow 61**.

Experimental Protocol: Synthesis of Acid Yellow 61

Materials:

- 2-Amino-N-ethyl-N-phenylbenzenesulfonamide
- 2,5-Bichloro-4-(3-methyl-5-oxo-4,5-dihydropyrazol-1-yl)benzenesulfonic acid
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl)
- Sodium carbonate (Na_2CO_3) or other suitable base
- Ice
- Water

Procedure:

- Diazotization:

1. Dissolve 2-Amino-N-ethyl-N-phenylbenzenesulfonamide in dilute hydrochloric acid.
2. Cool the solution to 0-5 °C in an ice bath.
3. Slowly add a solution of sodium nitrite while maintaining the temperature below 5 °C to form the diazonium salt. Stir for 30-60 minutes.

- Coupling Reaction:

1. In a separate vessel, dissolve 2,5-Bichloro-4-(3-methyl-5-oxo-4,5-dihydropyrazol-1-yl)benzenesulfonic acid in water, and adjust the pH to be slightly alkaline using sodium carbonate.
2. Cool this solution to 0-5 °C.
3. Slowly add the diazonium salt solution to the coupling component solution while maintaining the temperature and pH.
4. Stir the reaction mixture for several hours until the coupling is complete, which can be monitored by techniques such as thin-layer chromatography.

- Isolation and Purification:

1. The precipitated **Acid Yellow 61** is collected by filtration.
2. Wash the product with a salt solution to remove impurities.
3. Dry the purified dye.

Applications

Acid Yellow 61 is primarily used for dyeing protein fibers and polyamide.

- Textile Dyeing: It is used for dyeing wool, silk, and nylon, as well as their blends.^[1] It can be applied in wool and silk fabric printing and direct discharge printing.^[1]
- Leather Dyeing: This dye is also utilized for coloring leather.^[1]
- Paper Industry: **Acid Yellow 61** is used to color paper products.

Dyeing Fastness Properties

The fastness properties of **Acid Yellow 61** on wool are summarized below. The ratings are based on a scale of 1 to 5 (or 1 to 8 for light fastness), where a higher number indicates better fastness.

Fastness Test	ISO Standard Rating ^[1]	AATCC Standard Rating ^[1]
Light Fastness	5-6	5-6
Soaping (Fading)	4	4-5
Soaping (Staining)	4	4-5
Perspiration Fastness (Fading)	4	4-5
Perspiration Fastness (Staining)	4	4-5
Oxygen Bleaching	-	4-5
Seawater Fastness	4-5	4-5

Analytical Methods

The analysis of **Acid Yellow 61** in various matrices typically involves chromatographic techniques.

Experimental Protocol: HPLC-UV Analysis of Acid Yellow 61

While a specific validated method for **Acid Yellow 61** was not found in the reviewed literature, a general method for the analysis of acid dyes can be adapted.

Instrumentation:

- High-Performance Liquid Chromatograph (HPLC) with a UV-Vis or Diode Array Detector (DAD).
- C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μ m).

Reagents:

- Acetonitrile (HPLC grade)
- Ammonium acetate or other suitable buffer
- Water (HPLC grade)
- **Acid Yellow 61** standard

Chromatographic Conditions (starting point for method development):

- Mobile Phase A: Ammonium acetate buffer (e.g., 20 mM, pH 6.8)
- Mobile Phase B: Acetonitrile
- Gradient: A time-based gradient from a high percentage of Mobile Phase A to a high percentage of Mobile Phase B will likely be required to achieve good separation. A starting point could be 95:5 (A:B) to 5:95 (A:B) over 20-30 minutes.
- Flow Rate: 1.0 mL/min
- Detection Wavelength: The maximum absorbance wavelength (λ_{max}) for **Acid Yellow 61** should be determined by scanning a standard solution. Based on its yellow color, this is expected to be in the range of 400-450 nm.
- Injection Volume: 10-20 μ L

Sample Preparation:

- Textiles: Extraction of the dye from the fabric using a suitable solvent system (e.g., a mixture of water, methanol, and an appropriate acid or base). The extract should be filtered before injection.
- Wastewater: Direct injection after filtration, or pre-concentration using solid-phase extraction (SPE) if the concentration is low.

Toxicological Profile

The toxicological data for **Acid Yellow 61** is limited. It is classified as an azo dye, and some azo dyes are known to have toxic, including carcinogenic, potential, often through the reductive cleavage of the azo bond to form aromatic amines.^[5]

Acute Toxicity:

- Quantitative LD50 (oral, dermal) and LC50 (inhalation) data for **Acid Yellow 61** are not readily available in the public domain. A safety data sheet for a product containing a monoazo yellow dye states it "May be Harmful if Swallowed" (Health Category 5 - Oral Acute Toxicity).^[6]

Irritation and Sensitization:

- **Acid Yellow 61** is a known contact allergen in humans.^{[7][8]} Patch testing can confirm sensitization.^[8]
- It may cause skin irritation in sensitive individuals and may be irritating to the eyes and respiratory tract.^{[6][9]}

Genotoxicity and Carcinogenicity:

- There is no specific data available on the genotoxicity or carcinogenicity of **Acid Yellow 61**. However, some azo dyes have been shown to be mutagenic.^[9]

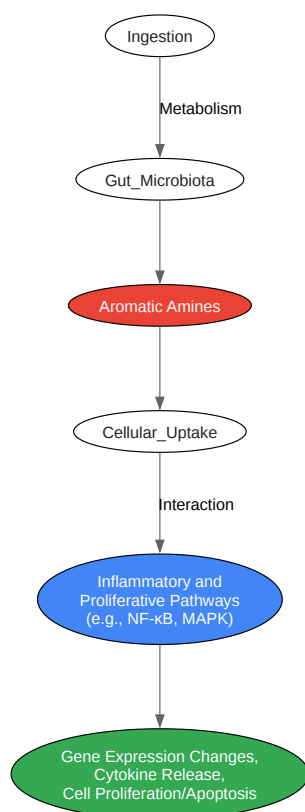
Biological Interactions and Signaling Pathways

There is currently no direct evidence in the scientific literature linking **Acid Yellow 61** to specific biological signaling pathways. However, studies on other azo dyes, such as Sunset Yellow, have shown that they can induce gut microbiota dysbiosis, disrupt intestinal integrity, and

activate inflammatory signaling pathways like the TLR4/NLRP3 inflammasome cascade, leading to pyroptosis.[10][11]

Hypothetical Signaling Pathway Interaction

Given that **Acid Yellow 61** is an azo dye, it is plausible that upon ingestion and metabolism by gut microbiota, it could release aromatic amines. These metabolites could potentially interact with cellular signaling pathways involved in inflammation and cell proliferation. A hypothetical workflow for investigating such interactions is presented below.



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Figure 2: Hypothetical workflow for the biological interaction of **Acid Yellow 61** metabolites.

Ecotoxicological Profile

The environmental fate and effects of **Acid Yellow 61** are not well-documented with specific data. General information for azo dyes indicates potential for environmental persistence and toxicity to aquatic life.

Biodegradability:

- Azo dyes are generally resistant to aerobic biodegradation.[12] A study on a yellowish solid dye using the OECD 301B method (CO₂ evolution test) indicated that the test item did not reach the criterion for ready biodegradability.[12][13]

Aquatic Toxicity:

- Specific LC₅₀ or EC₅₀ data for **Acid Yellow 61** on aquatic organisms like *Daphnia magna* were not found.
- Studies on other yellow azo dyes have shown them to be minorly acutely toxic to *Daphnia magna*, with 48-hour EC₅₀ values in the range of 10-100 mg/L.[14]

Conclusion

Acid Yellow 61 is an industrially important dye with well-established applications. However, there are significant gaps in the publicly available data regarding its quantitative toxicology, specific biological interactions, and environmental fate. For professionals in research and drug development, it is important to be aware of its potential as a skin sensitizer. Further research is warranted to fully characterize its toxicological and ecotoxicological profile to ensure its safe use and minimize its environmental impact. The potential for metabolites of **Acid Yellow 61** to interact with biological signaling pathways remains an area for future investigation.

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